

What is the chemical structure of Schisanlignone D

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Compound of Interest

Compound Name: Schisanlignone D

Cat. No.: B15095116

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An In-depth Technical Guide to Schisanlignone D

For Researchers, Scientists, and Drug Development Professionals

Abstract

Schisanlignone D is a naturally occurring lignan that has been isolated from *Schisandra viridis*. While research on this specific compound is limited, its classification as a lignan suggests potential biological activities of interest to the scientific and pharmaceutical research communities. This document aims to provide a comprehensive overview of the available technical information on **Schisanlignone D**, including its chemical identity and the seminal work on its discovery. Due to the scarcity of published data, this guide will also outline the necessary future directions for research to fully elucidate its pharmacological potential.

Chemical Structure and Properties

The definitive chemical structure of **Schisanlignone D** was first reported in a 1992 publication in the Chinese Journal of Chemistry. This foundational study detailed the isolation and structural elucidation of **Schisanlignone D** from *Schisandra viridis*, a plant species native to the northern Guangdong Province of China. The absolute configuration of the molecule was determined through spectral analysis and chemical correlation.

At present, a publicly available digital representation of the chemical structure of **Schisanlignone D** is not readily accessible. However, the original publication serves as the primary reference for this information.

For identification and procurement purposes, the following chemical identifiers are available:

Property	Value	Source
CAS Number	144606-84-8	Chemical Abstracts Service

A visual representation of the chemical structure is crucial for a complete understanding of **Schisanlignone D**. The following is a placeholder for a DOT script that can be used to generate the diagram once the structure is obtained from the primary literature.

Chemical Structure of Schisanlignone D

Structure Not Available

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Caption: Placeholder for the 2D chemical structure of **Schisanlignone D**.

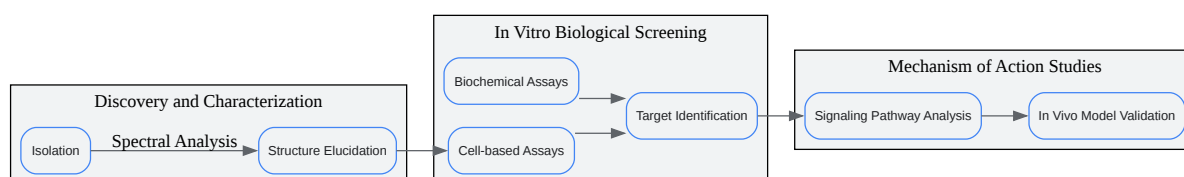
Biological Context and Potential Signaling Pathways

While specific signaling pathways modulated by **Schisanlignone D** have not yet been delineated in the scientific literature, its classification as a lignan provides a basis for hypothesizing its potential biological activities. Lignans, as a class of polyphenols, are known to interact with a variety of cellular signaling pathways. Further research is required to determine if **Schisanlignone D** interacts with pathways commonly affected by other lignans, such as:

- **Oxidative Stress Pathways:** Many lignans are potent antioxidants.
- **Inflammatory Signaling Cascades:** Lignans have been shown to modulate inflammatory responses.

- **Hormone Receptor Signaling:** Some lignans are known to interact with estrogen receptors.
- **Cell Proliferation and Apoptosis Pathways:** Certain lignans have demonstrated effects on cell cycle regulation and programmed cell death.

A logical workflow for investigating the biological activity of **Schisanlignone D** would be as follows:



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Caption: A proposed experimental workflow for the characterization of **Schisanlignone D**'s biological activity.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Schisanlignone D** are described in the primary literature.

Reference:

- Title: Studies on the Constituent of Schisandra Viridis A. C. Sm. in the Northern Guangdong Province. I
- Journal: Chinese Journal of Chemistry
- Year: 1992
- Volume: 50

- Issue: 5
- Pages: 515-520

The methodologies outlined in this publication include the specific techniques used for extraction from the plant material, chromatographic separation of the chemical constituents, and the spectroscopic methods employed for structural elucidation (e.g., NMR, Mass Spectrometry). Researchers interested in replicating this work or developing related analytical methods should consult this original article.

Quantitative Data

As of the latest review of scientific literature, no quantitative data regarding the biological activity, pharmacokinetic properties, or toxicological profile of **Schisanlignone D** has been published. The generation of such data is a critical next step in the research and development process.

Data Type	Status
In Vitro Potency (IC50/EC50)	Not Available
Pharmacokinetic Parameters (ADME)	Not Available
Toxicology Data (LD50/NOAEL)	Not Available

Future Research Directions

The existing information on **Schisanlignone D** provides a foundation for a range of future research endeavors. Key areas that warrant investigation include:

- **Total Synthesis:** The development of a synthetic route to **Schisanlignone D** would enable the production of larger quantities for extensive biological testing and the creation of structural analogs.
- **Biological Screening:** A broad-based screening of **Schisanlignone D** against a panel of biological targets is necessary to identify its primary pharmacological activities.

- **Mechanism of Action Studies:** Once a biological activity is identified, detailed studies will be required to elucidate the underlying molecular mechanisms and signaling pathways involved.
- **Pharmacokinetics and Toxicology:** A comprehensive evaluation of the absorption, distribution, metabolism, excretion, and toxicity of **Schisanlignone D** is essential for assessing its potential as a therapeutic agent.

Conclusion

Schisanlignone D represents an understudied natural product with potential for further scientific investigation. While its chemical structure has been elucidated, a significant gap in knowledge exists regarding its biological properties. This technical guide serves as a call to action for the research community to explore the therapeutic potential of this and other lignans from the Schisandra genus. The path forward requires a multidisciplinary approach, combining natural product chemistry, pharmacology, and molecular biology to unlock the secrets held within this molecule.

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